

Advanced Characterization Guide: Mass Spectrometry of 4-Amino-1,6-dimethyl-2-hydroxypyrimidine

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Compound of Interest

Compound Name: 4-Amino-1,6-dimethyl-2-hydroxypyrimidine

CAS No.: 66943-92-8

Cat. No.: B14160848

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Executive Summary

4-Amino-1,6-dimethyl-2-hydroxypyrimidine (MW 139.15 Da) is a methylated derivative of cytosine, often encountered as a degradation product of pyrimidine-based pharmaceuticals or as a modified nucleobase in epigenetic studies. In ESI-MS/MS, it forms a protonated precursor ion $[M+H]^+$ at m/z 140.1.

Distinguishing this compound from its structural isomers (e.g., 1,5-dimethylcytosine or N4-ethylcytosine) is critical in drug development and impurity profiling. This guide provides the definitive fragmentation mechanisms and a comparative logic tree to validate the identity of 1,6-dimethylcytosine against its alternatives.

Fragmentation Mechanics & Pathway Analysis

Precursor Ionization

- Ion: $[M+H]^+$

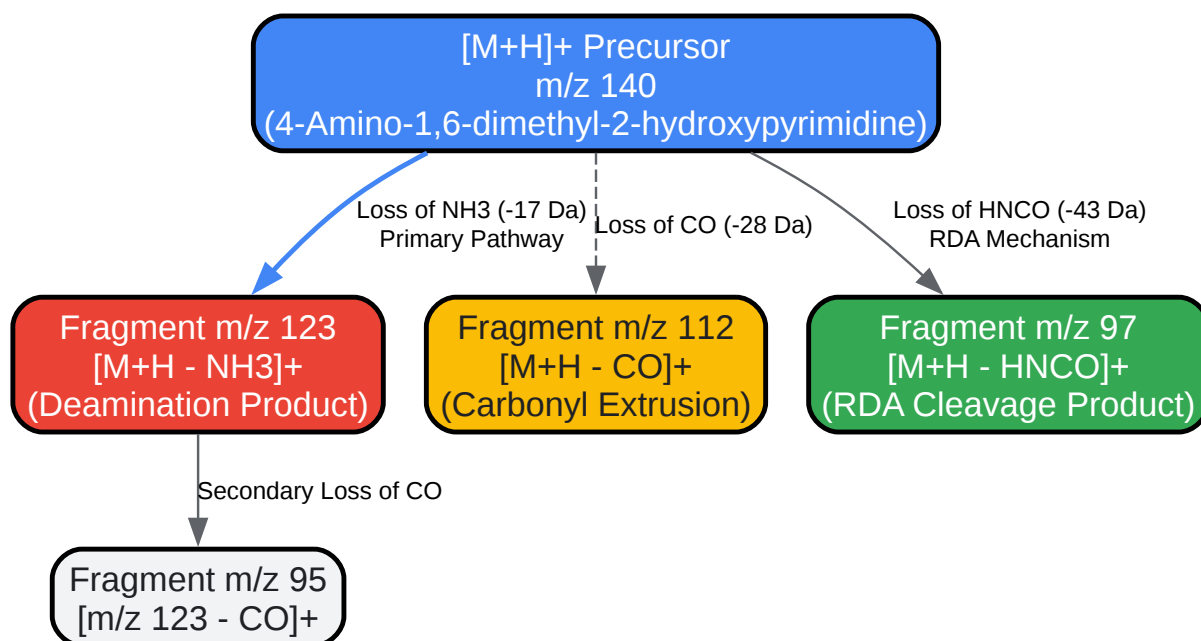
- m/z : 140.08
- Site of Protonation: The N3 nitrogen is the most basic site in the cytosine ring, serving as the charge carrier that initiates fragmentation.

Primary Fragmentation Channels

Upon Collision-Induced Dissociation (CID), the molecule undergoes two competing pathways: Deamination and Retro-Diels-Alder (RDA) Cleavage.

- Pathway A: Deamination (Loss of NH_3)
 - Transition: m/z 140 $\rightarrow$ m/z 123
 - Mechanism: Nucleophilic attack by the adjacent carbonyl oxygen or ring nitrogen facilitates the expulsion of the exocyclic amino group as ammonia (17 Da). This is a characteristic "signature" of primary amino-pyrimidines.
 - Diagnostic Value: High. Confirms the presence of a free -NH_2 group (ruling out N4-alkylated isomers).
- Pathway B: Retro-Diels-Alder (RDA) Cleavage
 - Transition: m/z 140 $\rightarrow$ m/z 97 (Loss of HNCO)
 - Mechanism: The pyrimidine ring opens across the N3-C4 and C1-C2 bonds (or N1-C6 depending on tautomer). For 1,6-dimethylcytosine, the loss of the cyanic acid moiety (HNCO , 43 Da) from the N3-C2=O region is favored.
 - Resulting Fragment: The remaining fragment ($\text{C}_5\text{H}_9\text{N}^+$) at m/z 97 retains the N1-methyl and C6-methyl groups, verifying the methylation pattern on the "left" side of the ring.
- Pathway C: Loss of CO (Carbonyl)
 - Transition: m/z 140 $\rightarrow$ m/z 112
 - Mechanism: Direct extrusion of carbon monoxide (28 Da) from the C2 position. This is generally less intense than the ammonia loss but confirms the pyrimidinone structure.

Visualization of Fragmentation Pathways



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Caption: CID fragmentation tree for **4-Amino-1,6-dimethyl-2-hydroxypyrimidine** showing primary deamination and ring cleavage pathways.

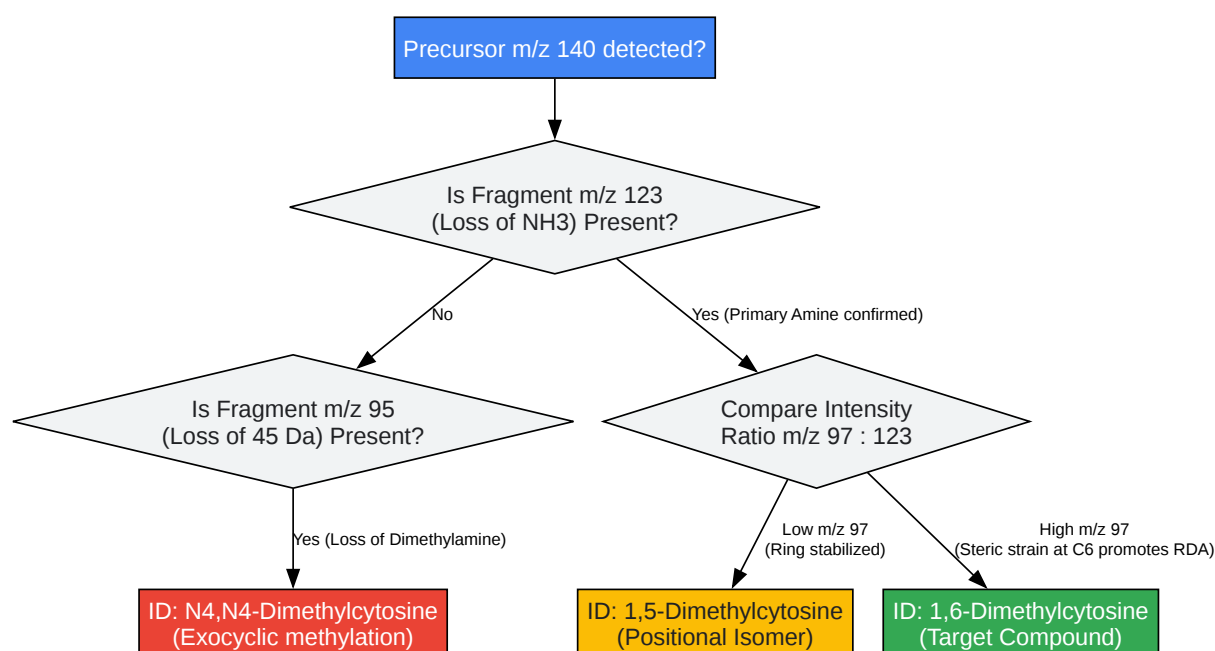
Comparative Analysis: Differentiating Alternatives

Drug development often requires distinguishing the target compound from isomers that share the same mass (m/z 140). The table below contrasts 1,6-dimethylcytosine with its most common "alternatives."

Comparative Data Table

Feature	Target: 1,6-Dimethylcytosine	Alternative A: 1,5-Dimethylcytosine	Alternative B: N4,N4-Dimethylcytosine
Structure	Me at N1, Me at C6	Me at N1, Me at C5	Two Me groups on exocyclic Amine
Precursor	m/z 140	m/z 140	m/z 140
Primary Loss	-17 Da (NH ₃)	-17 Da (NH ₃)	-45 Da (NH(CH ₃) ₂)
Major Fragment	m/z 123	m/z 123	m/z 95
RDA Fragment	m/z 97 (Loss of HNCO)	m/z 97 (Loss of HNCO)	m/z 97 (Loss of HNCO)
Differentiation	Ratio of m/z 123/97	Ratio of m/z 123/97	Absence of m/z 123
Notes	C6-Methyl destabilizes RDA slightly; m/z 97 is prominent.	C5-Methyl stabilizes ring; m/z 123 is often Base Peak.	Loss of dimethylamine is definitive.

Isomer Differentiation Logic Tree



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Caption: Decision tree for distinguishing 1,6-dimethylcytosine from N-alkylated and positional isomers based on MS/MS data.

Experimental Protocol (Self-Validating)

To reproduce these results and ensure differentiation, follow this LC-MS/MS workflow.

Chromatographic Conditions

- Column: HILIC (Hydrophilic Interaction Liquid Chromatography) is required due to the high polarity of the compound. A standard C18 column often yields poor retention (near void volume).

- Recommended: Amide-functionalized HILIC column (2.1 x 100 mm, 1.7 μ m).
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0).
- Mobile Phase B: Acetonitrile.
- Gradient: 95% B to 50% B over 10 minutes. Note: High organic start is crucial for HILIC.

Mass Spectrometry Parameters (Source: ESI+)

- Capillary Voltage: 3.0 kV (Avoid higher voltages to prevent in-source fragmentation).
- Cone Voltage: 25 V (Optimized for m/z 140 transmission).
- Collision Energy (CE):
 - Low CE (10-15 eV): Preserves precursor m/z 140.
 - Med CE (20-25 eV): Maximizes m/z 123 (NH_3 loss).
 - High CE (35-40 eV): Maximizes m/z 97 (RDA cleavage).
- Scan Mode: Product Ion Scan (MS2) of m/z 140.08.

Validation Step

Run a "stepped energy" scan (15, 30, 45 eV) in a single injection.

- Check: Does m/z 123 appear at 20 eV? (Yes = Primary Amine).
- Check: Does m/z 97 appear at 35 eV? (Yes = Pyrimidine ring confirmed).
- Check: Absence of m/z 109 (Loss of 31 Da)? (Yes = Confirms no N-methylamino group).

References

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